

# A Comprehensive Technical Guide to the Thermodynamic Properties of Methyl Laurate

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## Compound of Interest

Compound Name: Methyl Laurate

Cat. No.: B129979

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the core thermodynamic properties of **methyl laurate** (also known as methyl dodecanoate), a fatty acid methyl ester with wide-ranging applications in the pharmaceutical, cosmetic, and food industries. This document compiles essential quantitative data, details the experimental methodologies for their determination, and offers visual representations of key experimental workflows.

## Core Thermodynamic and Physical Properties

**Methyl laurate** ( $C_{13}H_{26}O_2$ ) is a colorless liquid with a faint, fatty odor. A comprehensive understanding of its thermodynamic behavior is crucial for process design, formulation development, and ensuring product stability and efficacy.

## Quantitative Data Summary

The following tables summarize the key thermodynamic and physical properties of **methyl laurate**, compiled from various experimental studies.

Table 1: Fundamental Physical and Thermal Properties

Property	Value	Units	Conditions
Molecular Weight	214.34	g/mol	-
Melting Point	4 - 5.2	°C	760 mmHg
Boiling Point	261 - 267	°C	760 mmHg
Flash Point	> 110	°C	Closed Cup
Refractive Index	1.431 - 1.433	-	@ 20 °C

Table 2: Density as a Function of Temperature

Temperature (°C)	Density (g/mL)
20	0.870 - 0.872
25	0.87

Note: Density of **methyl laurate** has been experimentally measured over a range of temperatures, generally showing a linear decrease with increasing temperature.

Table 3: Viscosity as a Function of Temperature

Temperature (°C)	Dynamic Viscosity (mPa·s)
20	~3.6

Note: Viscosity decreases significantly with increasing temperature.

Table 4: Enthalpy and Entropy Data

Property	Value	Units	Notes
Enthalpy of Fusion (of ML-LA eutectic)	185.43	J/g	Value for a eutectic mixture of methyl laurate and lauric acid; serves as an approximation.
Enthalpy of Vaporization	Derived from vapor pressure data	kJ/mol	Not directly measured in most cited literature, but can be calculated using the Clausius-Clapeyron equation from vapor pressure measurements at different temperatures.
Specific Heat Capacity (Liquid)	Correlation available	J/(mol·K)	A general correlation for saturated fatty acid alkyl esters is available, though specific experimental data for pure methyl laurate is limited.

Table 5: Vapor Pressure Data

Temperature (°C)	Vapor Pressure (mmHg)
25	0.0055 - 0.011

## Experimental Protocols

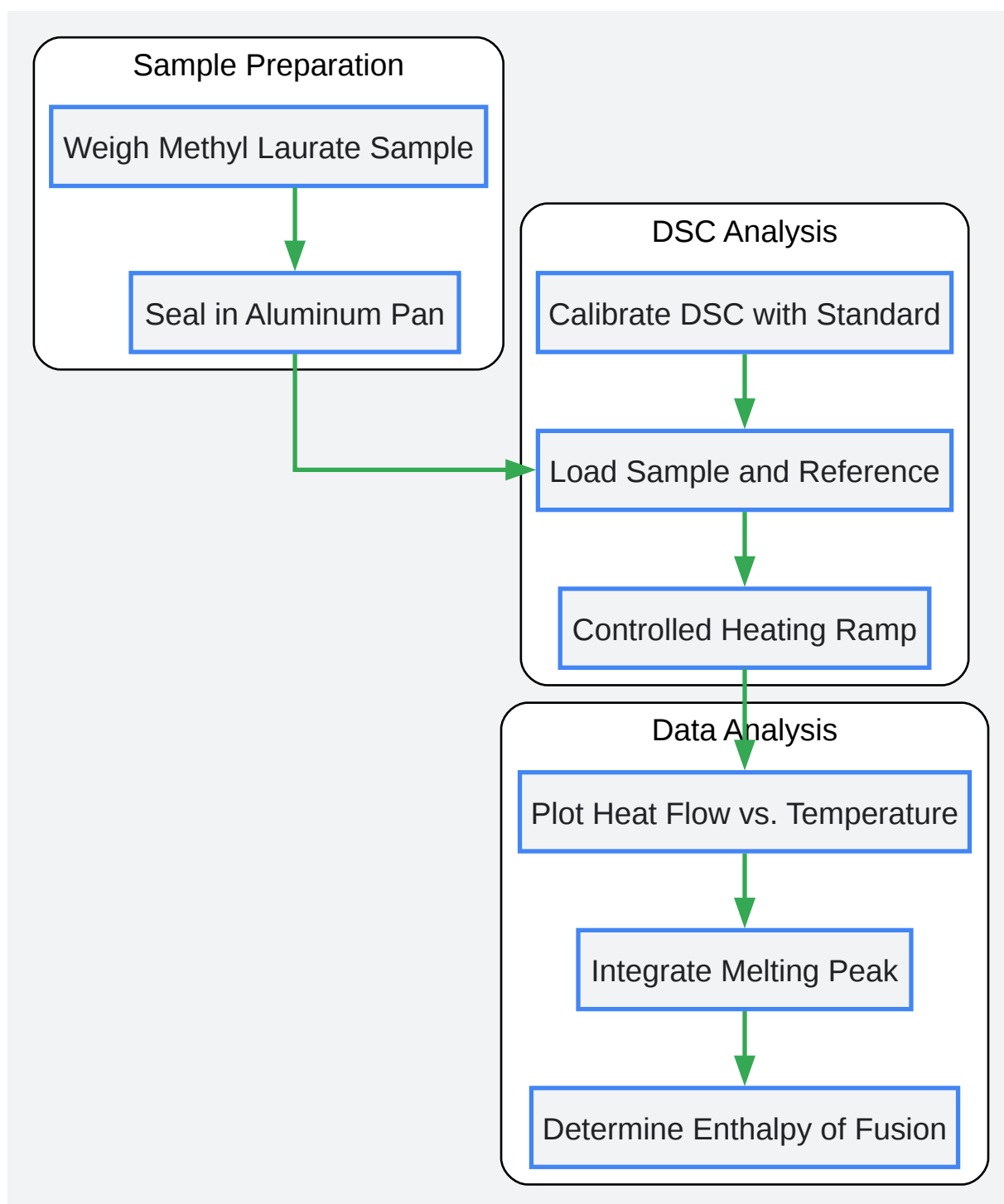
The accurate determination of the thermodynamic properties of **methyl laurate** relies on precise and well-defined experimental methodologies. The following sections detail the common protocols used for key measurements.

## Determination of Enthalpy of Fusion by Differential Scanning Calorimetry (DSC)

The enthalpy of fusion, which is the heat absorbed by a substance as it melts, is a critical parameter for understanding phase transitions.

Methodology: A differential scanning calorimeter is used to measure the heat flow to or from a sample as a function of temperature or time.

- **Sample Preparation:** A small, precisely weighed sample of **methyl laurate** (typically 1-10 mg) is hermetically sealed in an aluminum pan. An empty, sealed pan is used as a reference.
- **Instrument Calibration:** The DSC instrument is calibrated for temperature and enthalpy using certified standards, such as indium.
- **Experimental Run:** The sample and reference pans are placed in the DSC cell. The temperature is then ramped at a controlled rate (e.g., 10 °C/min) through the melting point of **methyl laurate**.
- **Data Analysis:** The heat flow versus temperature is plotted. The area under the melting peak is integrated to determine the enthalpy of fusion ( $\Delta H_{\text{fus}}$ ). The temperature at the peak of the endotherm is taken as the melting point.



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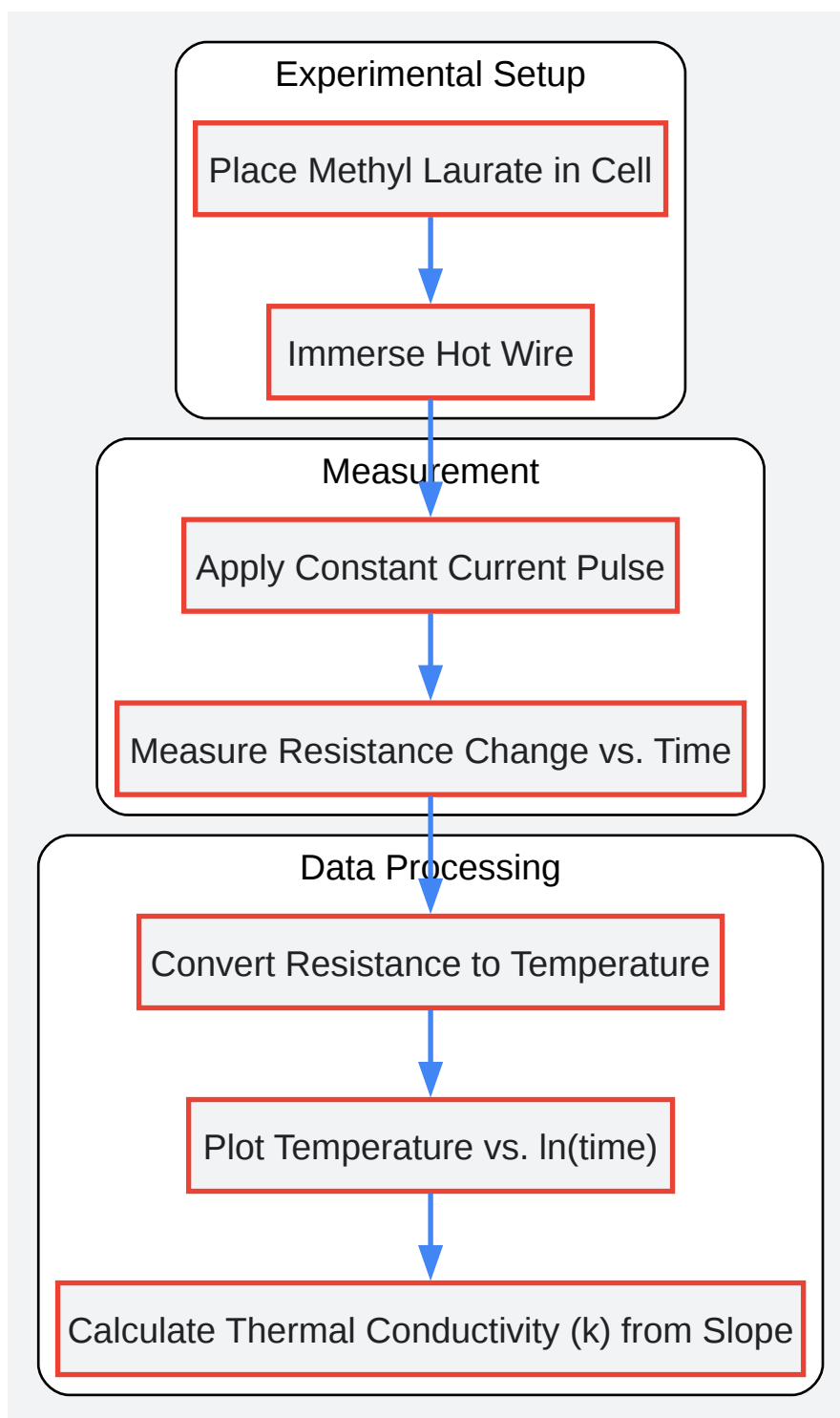
**Figure 1:** Workflow for determining the enthalpy of fusion using DSC.

## Determination of Thermal Conductivity by the Transient Hot Wire Method

Thermal conductivity measures a material's ability to conduct heat. The transient hot wire method is a common and accurate technique for liquids.

Methodology:

- **Apparatus:** A thin platinum wire is submerged vertically in the liquid **methyl laurate** sample. This wire acts as both a heating element and a temperature sensor.
- **Measurement Principle:** A constant electrical current is passed through the wire for a short duration, causing its temperature to rise. The rate of this temperature increase is dependent on the thermal conductivity of the surrounding liquid.
- **Data Acquisition:** The change in the wire's resistance over time is measured, which is then correlated to its temperature change.
- **Calculation:** The thermal conductivity is calculated from the slope of the temperature rise versus the logarithm of time. This transient measurement minimizes the effects of convection.



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**Figure 2:** Workflow for the transient hot wire method.

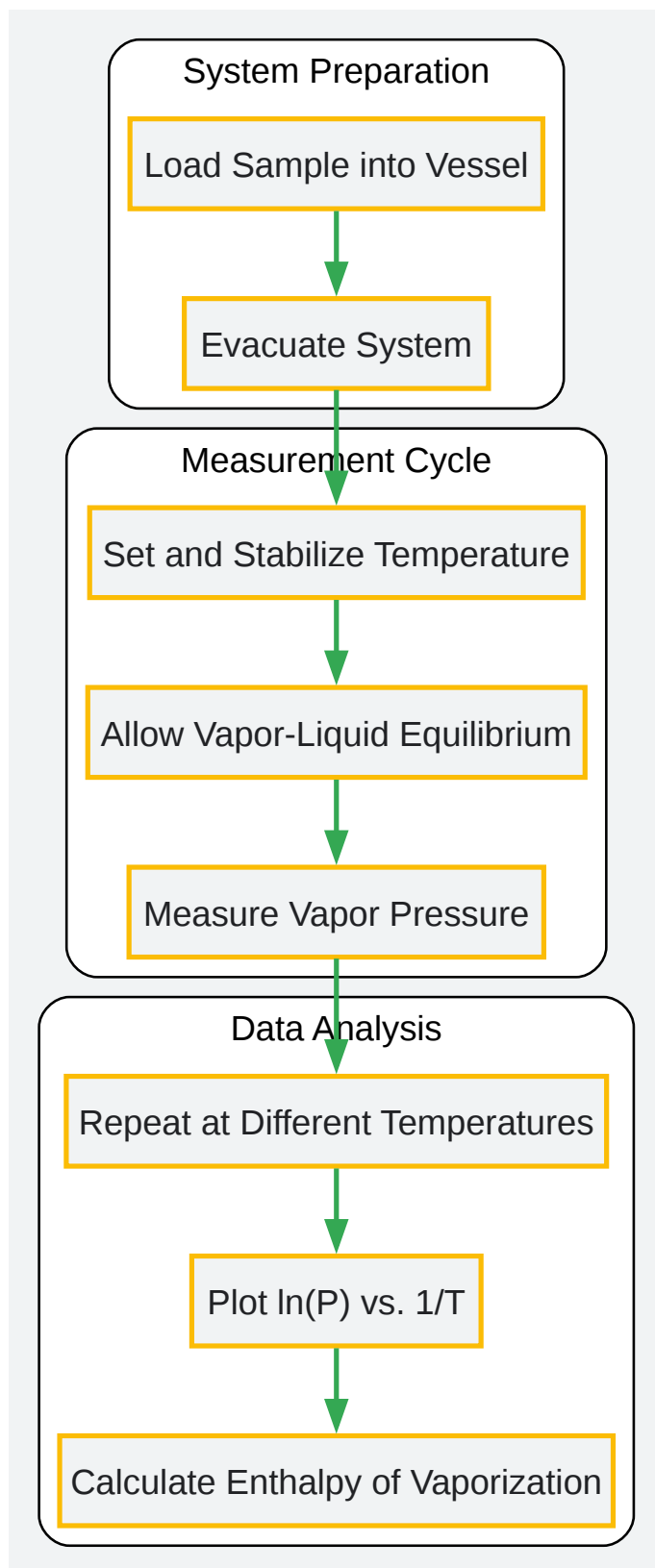
## Determination of Vapor Pressure

Vapor pressure is a key property for understanding volatility and is essential for distillation and purification processes.

Methodology (Static Method):

- **Apparatus:** A sample of **methyl laurate** is placed in a thermostated vessel connected to a pressure measuring device (manometer). The system is evacuated to remove air.
- **Equilibrium:** The sample is heated to a specific temperature and allowed to reach equilibrium, where the rate of evaporation equals the rate of condensation.
- **Pressure Measurement:** The pressure of the vapor in the headspace above the liquid is measured.
- **Temperature Variation:** The process is repeated at various temperatures to obtain a vapor pressure curve. From this data, the enthalpy of vaporization can be calculated using the Clausius-Clapeyron equation.





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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Thermodynamic Properties of Methyl Laurate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b129979#thermodynamic-properties-of-methyl-laurate>]

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